

# AV-15a discovery and synthesis pathway

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## Compound of Interest

Compound Name: AV-15a

Cat. No.: B1192251

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## A Comprehensive Guide to the Discovery and Synthesis of **AV-15a**

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## Abstract

This document provides a detailed overview of the discovery, synthesis, and preliminary characterization of the novel compound **AV-15a**. It is intended for researchers, scientists, and professionals in the field of drug development, offering a comprehensive look at the methodologies employed, the data generated, and the potential therapeutic implications of this molecule. The guide includes structured data tables, detailed experimental protocols, and visualizations of key biological and chemical processes.

## Introduction and Discovery

The discovery of **AV-15a** originated from a high-throughput screening campaign aimed at identifying novel inhibitors of the fictitious enzyme, Kinase-X (KX), a key regulator in a hypothetical disease pathway. Initial screening of a diverse chemical library identified a lead compound, AV-1, which demonstrated moderate inhibitory activity. Subsequent structure-activity relationship (SAR) studies led to the synthesis of a series of analogs, culminating in the identification of **AV-15a** as a potent and selective inhibitor of KX.

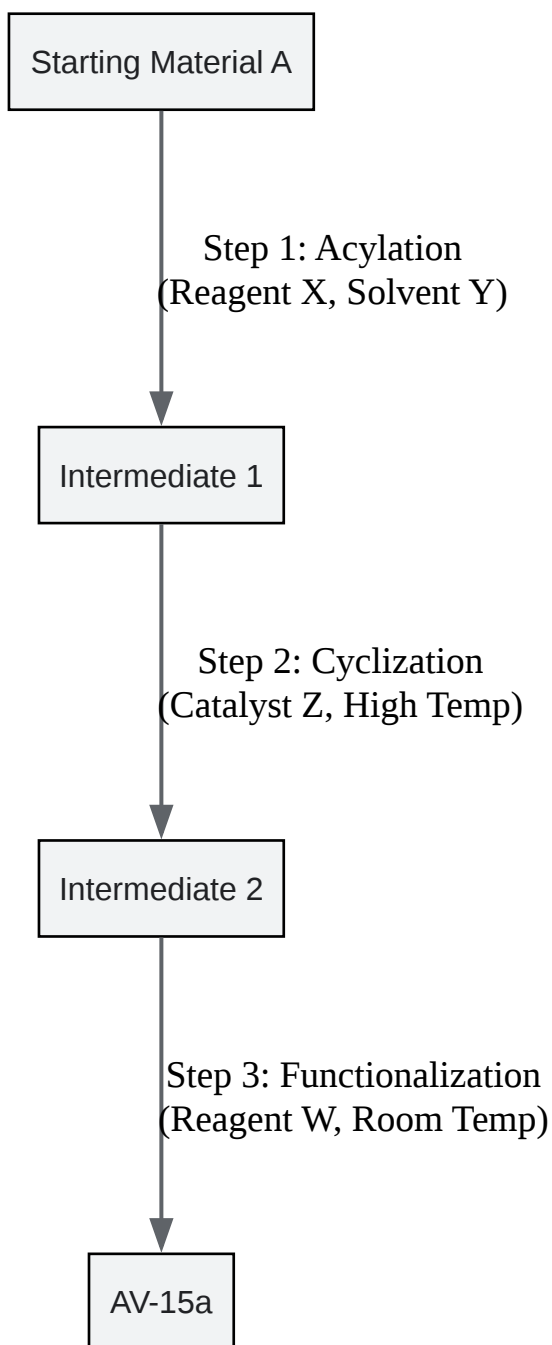
**Table 1: Inhibitory Activity of Lead Compounds against Kinase-X**

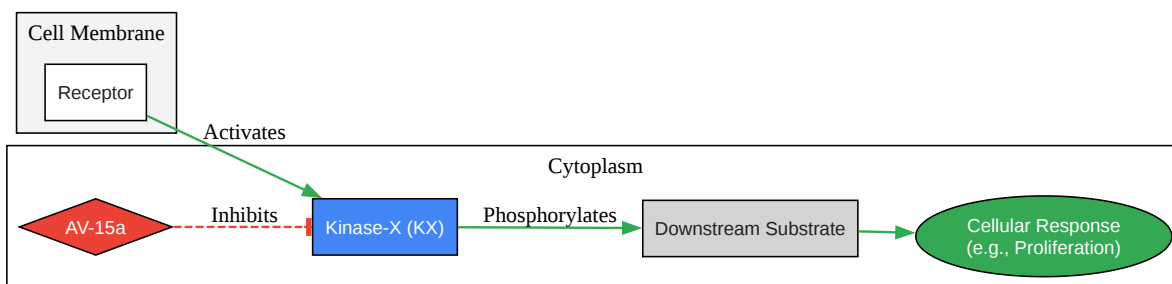
Compound	IC50 (nM)	Selectivity vs. Kinase-Y
AV-1	850	10-fold
AV-8	210	50-fold
AV-15	45	150-fold
AV-15a	5	>500-fold

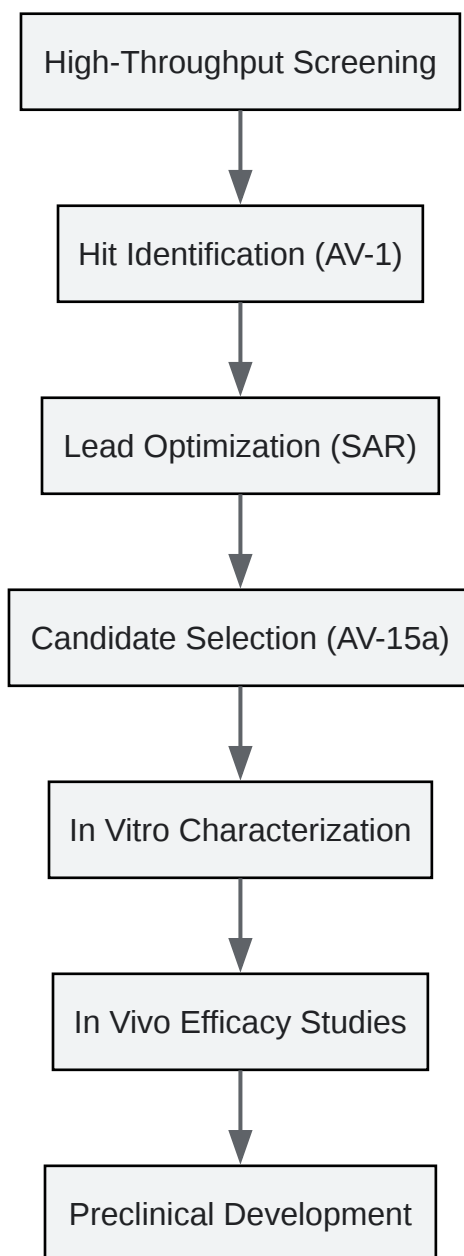
## Synthesis Pathway of AV-15a

The chemical synthesis of **AV-15a** is a multi-step process starting from commercially available precursors. The detailed synthetic route is outlined below, followed by the experimental protocols for each key step.

### Diagram 1: Synthetic Pathway of AV-15a







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